

An In-depth Technical Guide to Piperidine-1-sulfonyl Chloride

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Compound of Interest

Compound Name: Piperidine-1-sulfonyl Chloride

CAS No.: 35856-62-3

Cat. No.: B1589436

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Executive Summary

Piperidine-1-sulfonyl chloride is a pivotal chemical intermediate, valued for its role as a versatile building block in organic synthesis, particularly within the pharmaceutical and agrochemical sectors. Its sulfonyl chloride moiety provides a highly reactive site for the construction of sulfonamides, a functional group present in a vast array of biologically active compounds. This guide offers a comprehensive overview of **Piperidine-1-sulfonyl chloride**, detailing its fundamental molecular and physical properties, established synthesis protocols, key applications, and essential safety and handling procedures to support its effective and safe utilization in a research and development setting.

Core Molecular and Physicochemical Properties

A thorough understanding of a reagent's properties is the foundation of its successful application in synthesis. **Piperidine-1-sulfonyl chloride** is a liquid at room temperature characterized by a distinct set of physical and chemical identifiers.^[1]

Molecular Formula and Weight

The empirical formula for **Piperidine-1-sulfonyl chloride** is C₅H₁₀ClNO₂S.[2][3] This composition gives it a molecular weight of approximately 183.66 g/mol.[2][3][4]

Chemical Structure

The molecule consists of a saturated six-membered piperidine ring where the nitrogen atom is bonded to a sulfonyl chloride (-SO₂Cl) group. This structure is the source of its utility, combining a stable heterocyclic scaffold with a highly reactive functional group.

Caption: 2D Structure of **Piperidine-1-sulfonyl chloride**.

Key Physicochemical Data

The quantitative properties of **Piperidine-1-sulfonyl chloride** are crucial for experimental design, including reaction setup, purification, and storage.

Property	Value	Source(s)
IUPAC Name	piperidine-1-sulfonyl chloride	[PubChem][2]
CAS Number	35856-62-3	[Sigma-Aldrich, PubChem][2][3]
Molecular Formula	C ₅ H ₁₀ ClNO ₂ S	[PubChem, Guidechem][2][5]
Molecular Weight	183.66 g/mol	[PubChem, Sigma-Aldrich][2][3]
Appearance	Liquid	[Sigma-Aldrich][1]
Density	1.308 g/mL at 25 °C	[Sigma-Aldrich][1]
Boiling Point	274.2±7.0 °C at 760 mmHg	[Chemsrce][6]
Refractive Index	n ₂₀ /D 1.494	[Sigma-Aldrich][1]
SMILES	C1CCN(CC1)S(=O)(=O)Cl	[PubChem][2]

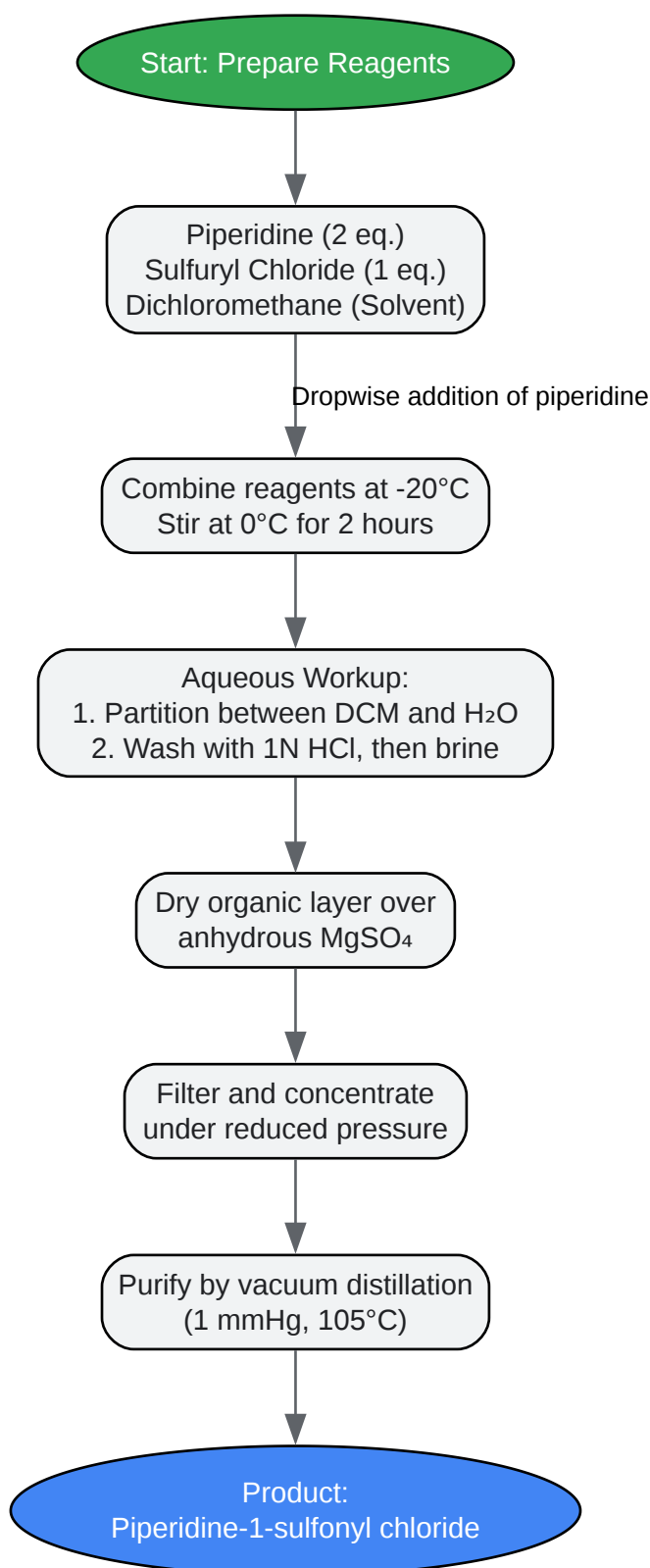
Synthesis and Reaction Chemistry

The synthesis of **Piperidine-1-sulfonyl chloride** is typically achieved through a straightforward but carefully controlled reaction between piperidine and sulfonyl chloride.^[7] This process is fundamental for laboratories that require this reagent and prefer to synthesize it in-house.

Standard Synthesis Protocol

The reaction involves the nucleophilic attack of the piperidine nitrogen on the sulfur atom of sulfonyl chloride. The use of excess piperidine is a key experimental choice; one equivalent acts as the nucleophile, while the second equivalent acts as a base to neutralize the hydrochloric acid (HCl) byproduct, driving the reaction to completion.

Workflow: Synthesis of **Piperidine-1-sulfonyl Chloride**



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Caption: General workflow for laboratory-scale synthesis.

Detailed Step-by-Step Methodology:[4]

- **Preparation:** A solution of sulfonyl chloride (1 equivalent) in dichloromethane is cooled to -20°C in a reaction vessel equipped with a dropping funnel and a magnetic stirrer.
- **Reaction:** Piperidine (2 equivalents) is added dropwise to the cooled sulfonyl chloride solution, ensuring the temperature is maintained. The causality behind the low temperature is to control the exothermicity of the reaction and prevent unwanted side reactions.
- **Maturation:** After the addition is complete, the reaction mixture is allowed to warm to 0°C and is stirred for 2 hours to ensure the reaction goes to completion.
- **Quenching & Extraction:** The mixture is partitioned between dichloromethane and water. The organic layer is separated and washed sequentially with 1N HCl (to remove excess piperidine) and brine.
- **Drying and Concentration:** The isolated organic layer is dried over an anhydrous drying agent like magnesium sulfate, filtered, and concentrated under reduced pressure.
- **Purification:** The crude residue is purified via vacuum distillation (e.g., at 1 mm Hg, 105°C) to yield the pure **Piperidine-1-sulfonyl chloride**. [4] Purity can be confirmed by NMR spectroscopy and comparison with reference spectra.

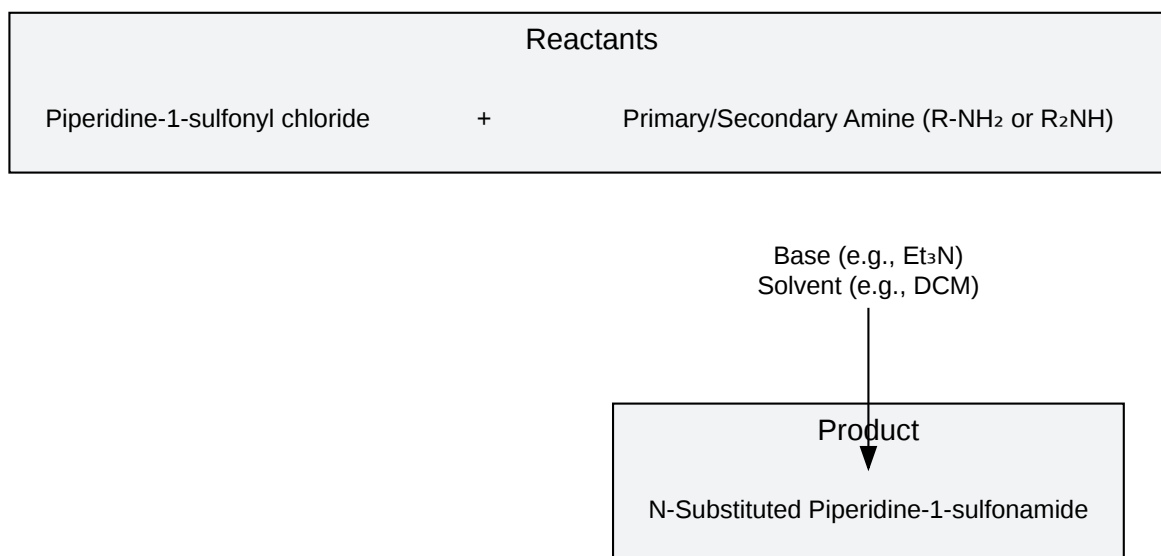
Applications in Research and Drug Development

The primary utility of **Piperidine-1-sulfonyl chloride** lies in its ability to serve as a precursor for N-piperidinosulfonamides. The piperidine moiety is a highly prevalent scaffold in medicinal chemistry, found in over 100 commercially available drugs.[8] Its incorporation can impart favorable pharmacokinetic properties, such as improved solubility and metabolic stability.

Sulfonamide Synthesis

The reaction of **Piperidine-1-sulfonyl chloride** with a primary or secondary amine is the most common application. This reaction, typically conducted in the presence of a non-nucleophilic base (e.g., triethylamine or pyridine), readily forms a stable sulfonamide bond.

Reaction Scheme: General Sulfonamide Formation



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Caption: Synthesis of sulfonamides from the title reagent.

Significance in Medicinal Chemistry

The sulfonamide functional group is a cornerstone in drug design, known for a wide spectrum of biological activities including antibacterial, anti-inflammatory, and anti-tumoral effects.[9] By combining the sulfonyl chloride functionality with the privileged piperidine scaffold, this reagent provides a direct route to novel chemical entities.[10] The piperidine ring system is valued for its three-dimensional structure, which can lead to enhanced interactions with biological targets compared to flat aromatic systems.[8] Researchers have utilized this building block to create diverse libraries of sulfonamide derivatives for screening against various diseases.[9]

Safety, Handling, and Storage

As a reactive chemical, proper handling of **Piperidine-1-sulfonyl chloride** is paramount to ensure laboratory safety.

- Hazards: The compound is classified as corrosive and causes severe skin burns and eye damage.[2][11] Inhalation may cause irritation to the respiratory tract.[12][13]

- Personal Protective Equipment (PPE): Always handle this chemical inside a chemical fume hood.^[6] Wear appropriate PPE, including chemical-resistant gloves, safety goggles or a face shield, and a lab coat.^{[6][12]}
- First Aid:
 - Skin Contact: Immediately flush the skin with copious amounts of water for at least 15 minutes and remove contaminated clothing.^{[12][14][15]}
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.^{[14][15]}
 - Ingestion: Rinse mouth with water. Do NOT induce vomiting.^{[14][15]}
 - In all cases of exposure, seek immediate medical attention.^{[11][15]}
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.^[13] The material is moisture-sensitive, and containers should be carefully resealed after use.^{[5][13]}
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.^{[6][14]}

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